

Application Notes and Protocols for AZD-5672 in In Vivo Animal Models

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Compound of Interest

Compound Name: AZD-5672

Cat. No.: B1666223

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Introduction

AZD-5672 is a potent and selective antagonist of the C-C chemokine receptor 5 (CCR5). CCR5 is a key receptor in the inflammatory cascade, primarily involved in the migration and activation of T-cells and macrophages to sites of inflammation. Its role in various inflammatory and autoimmune diseases, including rheumatoid arthritis, has been a subject of extensive research. These application notes provide an overview of the available preclinical data for **AZD-5672** and offer guidance on its potential use in in vivo animal models based on this information and data from other CCR5 antagonists.

Disclaimer: Detailed in vivo dosage information for efficacy and toxicology studies of **AZD-5672** in animal models is not widely available in the public domain. The information presented herein is based on limited publicly accessible data and a review of analogous CCR5 antagonists. Researchers should conduct their own dose-ranging studies to determine the optimal dosage for their specific animal model and experimental conditions.

AZD-5672: Preclinical Pharmacokinetic Data

While specific efficacy and toxicology data are limited, some pharmacokinetic parameters for **AZD-5672** following intravenous administration have been reported. This data can be useful for initial experimental design.

Species	Dose (IV)	Clearance (Cl)	Volume of Distribution (Vss)	Half-life (t _{1/2})
Rat	1-2 mg/kg	28 mL/min/kg	5.3 L/kg	2.6 h
Dog	1-2 mg/kg	18 mL/min/kg	5.7 L/kg	3.9 h

Dosage of Other CCR5 Antagonists in Animal Models of Arthritis

To provide a frame of reference for designing in vivo studies with **AZD-5672**, the following table summarizes the dosages of other CCR5 antagonists used in preclinical models of arthritis.

Compound	Animal Model	Species	Route of Administration	Dosage	Reference
Maraviroc	Collagen-Induced Arthritis (CIA)	Mouse	Intraperitoneal	50 mg/kg/day	[1]
MCC22	K/B.g7 T-cell receptor transgenic mouse model	Mouse	Intraperitoneal	Varying doses	[2]

Experimental Protocols

Collagen-Induced Arthritis (CIA) in Rodents

The CIA model is a widely used and relevant model for studying rheumatoid arthritis.

Materials:

- Complete Freund's Adjuvant (CFA)
- Type II Collagen (bovine or chicken)

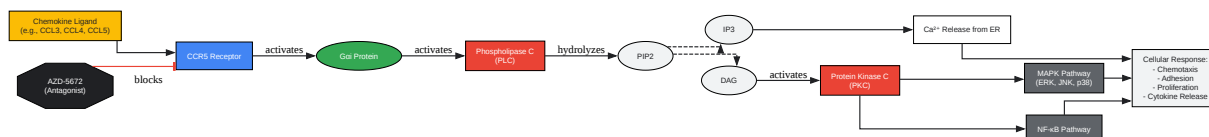
- 0.1 M Acetic Acid
- **AZD-5672** or other CCR5 antagonist
- Vehicle for drug administration (e.g., 0.5% methylcellulose)
- Syringes and needles (26-30 gauge)

Procedure:

- Preparation of Collagen Emulsion:
 - Dissolve Type II collagen in 0.1 M acetic acid at 4°C to a final concentration of 2 mg/mL.
 - Emulsify the collagen solution with an equal volume of CFA by drawing the mixture into and out of a glass syringe until a stable emulsion is formed (a drop of the emulsion should not disperse in water).
- Induction of Arthritis:
 - Anesthetize the animals (e.g., rats or mice) according to approved institutional protocols.
 - On day 0, inject 100 µL of the collagen emulsion intradermally at the base of the tail.
 - On day 21, administer a booster injection of 100 µL of Type II collagen emulsified in Incomplete Freund's Adjuvant (IFA) intradermally at a site near the initial injection.
- Drug Administration:
 - Prepare a stock solution of **AZD-5672** in a suitable vehicle.
 - Begin drug administration at the first sign of arthritis (typically around day 24-28) or prophylactically before disease onset.
 - Administer the drug daily via the desired route (e.g., oral gavage, intraperitoneal injection) at the predetermined dose. A vehicle control group should be included.
- Assessment of Arthritis:

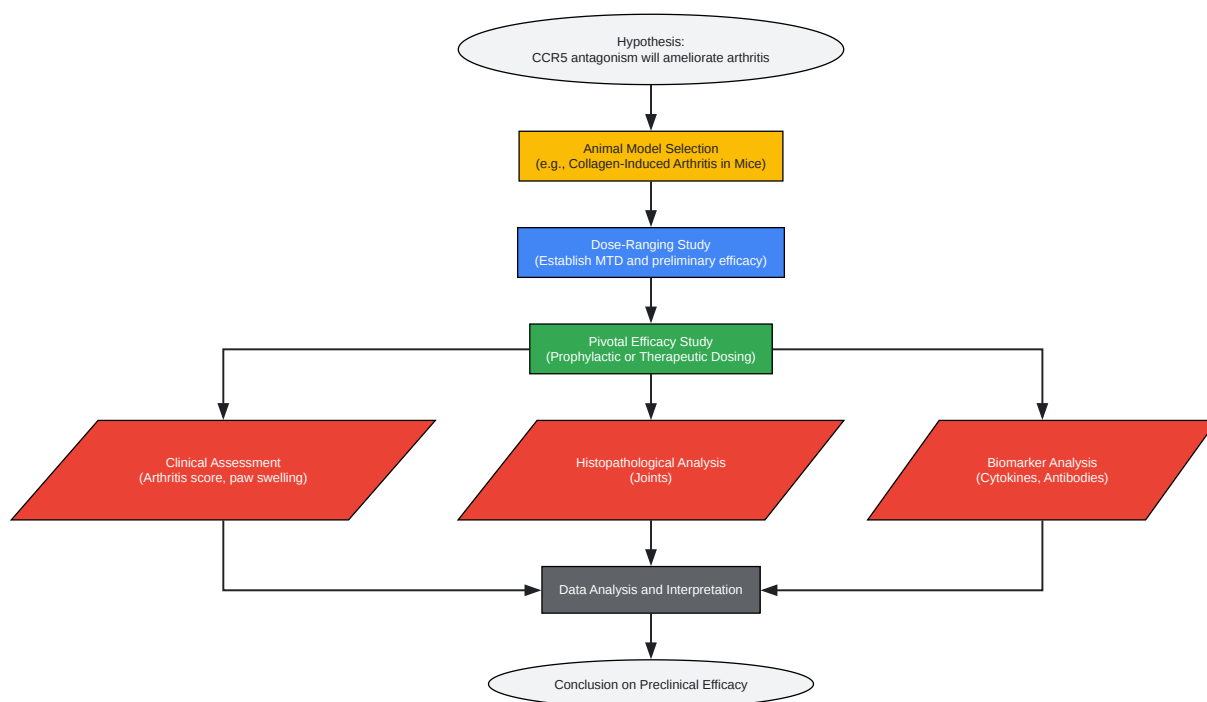
- Monitor the animals daily for clinical signs of arthritis, including paw swelling, erythema, and joint stiffness.
- Score the severity of arthritis using a standardized scoring system (e.g., 0-4 scale for each paw).
- Measure paw thickness using a digital caliper.
- At the end of the study, collect blood for serological analysis (e.g., inflammatory cytokines, anti-collagen antibodies) and harvest joints for histological evaluation of inflammation, pannus formation, and cartilage/bone erosion.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: CCR5 Signaling Pathway and Inhibition by **AZD-5672**.



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Caption: General Experimental Workflow for Preclinical Evaluation.

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References

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- 2. A bivalent compound targeting CCR5 and the mu opioid receptor treats inflammatory arthritis pain in mice without inducing pharmacologic tolerance - PubMed [pubmed.ncbi.nlm.nih.gov]
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